

A Comparative Analysis of the Toxicity of Okadaic Acid and Its Derivatives

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Compound of Interest

Compound Name: *Okadaic acid sodium*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the toxicity of Okadaic Acid (OA) and its principal derivatives, including Dinophysistoxin-1 (DTX-1) and Dinophysistoxin-2 (DTX-2). The information presented is supported by experimental data from peer-reviewed studies, offering a comprehensive resource for researchers in toxicology, pharmacology, and drug development.

Okadaic acid and its analogs are potent marine biotoxins known to cause Diarrhetic Shellfish Poisoning (DSP).^{[1][2][3]} Their primary mechanism of action involves the inhibition of serine/threonine protein phosphatases, particularly Protein Phosphatase 2A (PP2A) and, to a lesser extent, Protein Phosphatase 1 (PP1).^{[3][4][5]} This inhibition leads to the hyperphosphorylation of numerous cellular proteins, disrupting a wide array of cellular processes and leading to cytotoxic, neurotoxic, and immunotoxic effects.^{[2][3][6][7]}

Quantitative Toxicity Data

The following tables summarize the key toxicity values for Okadaic acid and its derivatives from various in vivo and in vitro studies.

In Vivo Acute Toxicity Data

Toxin	Administration Route	Species	LD50 (µg/kg)	95% Confidence Interval	Reference
Okadaic Acid (OA)	Oral	Mouse	1069	Not Reported	[1] [8]
Dinophysistoxin-1 (DTX-1)	Oral	Mouse	897	Not Reported	[1] [8]
Okadaic Acid (OA)	Oral	Mouse	760	Not Reported	[9]
Dinophysistoxin-1 (DTX-1)	Oral	Mouse	487	Not Reported	[9]
Dinophysistoxin-2 (DTX-2)	Oral	Mouse	2262	Not Reported	[9]
Okadaic Acid (OA)	Intraperitoneal	Mouse	185.6	161.2–209.6	[10]
Dinophysistoxin-1 (DTX-1)	Intraperitoneal	Mouse	150.4	130.1–171.2	[11] [10]
Okadaic Acid (OA)	Intraperitoneal	Mouse	192 - 225	Not Reported	[12] [13]

In Vitro Cytotoxicity Data (IC50 Values)

Toxin	Cell Line	Assay	IC50 (nM)	Exposure Time	Reference
Okadaic Acid (OA)	Caco-2	Neutral Red Uptake	49	24h	[14]
Dinophysistoxin-1 (DTX-1)	Caco-2	Neutral Red Uptake	Not Reported (Effective at 10-30 nM)	24h	[14]
Dinophysistoxin-2 (DTX-2)	Caco-2	Neutral Red Uptake	106	24h	[14]
Okadaic Acid (OA)	HT29-MTX	Neutral Red Uptake	75	24h	[14]
Dinophysistoxin-2 (DTX-2)	HT29-MTX	Neutral Red Uptake	213	24h	[14]
Okadaic Acid (OA)	Neuro-2a	Cell Viability	21.6	Not Reported	[15]
Dinophysistoxin-1 (DTX-1)	Neuro-2a	Cell Viability	14.1	Not Reported	[15]
Dinophysistoxin-2 (DTX-2)	Neuro-2a	Cell Viability	41.0	Not Reported	[15]
Okadaic Acid (OA)	CCD 841 CoN	MTT	54.4	12h	[4]
Dinophysistoxin-1 (DTX-1)	CCD 841 CoN	MTT	43.5	12h	[4]
Dinophysistoxin-2 (DTX-2)	CCD 841 CoN	MTT	81.2	12h	[4]
Okadaic Acid (OA)	Sw480	MTT	89.1	12h	[4]
Dinophysistoxin-1 (DTX-1)	Sw480	MTT	113.8	12h	[4]

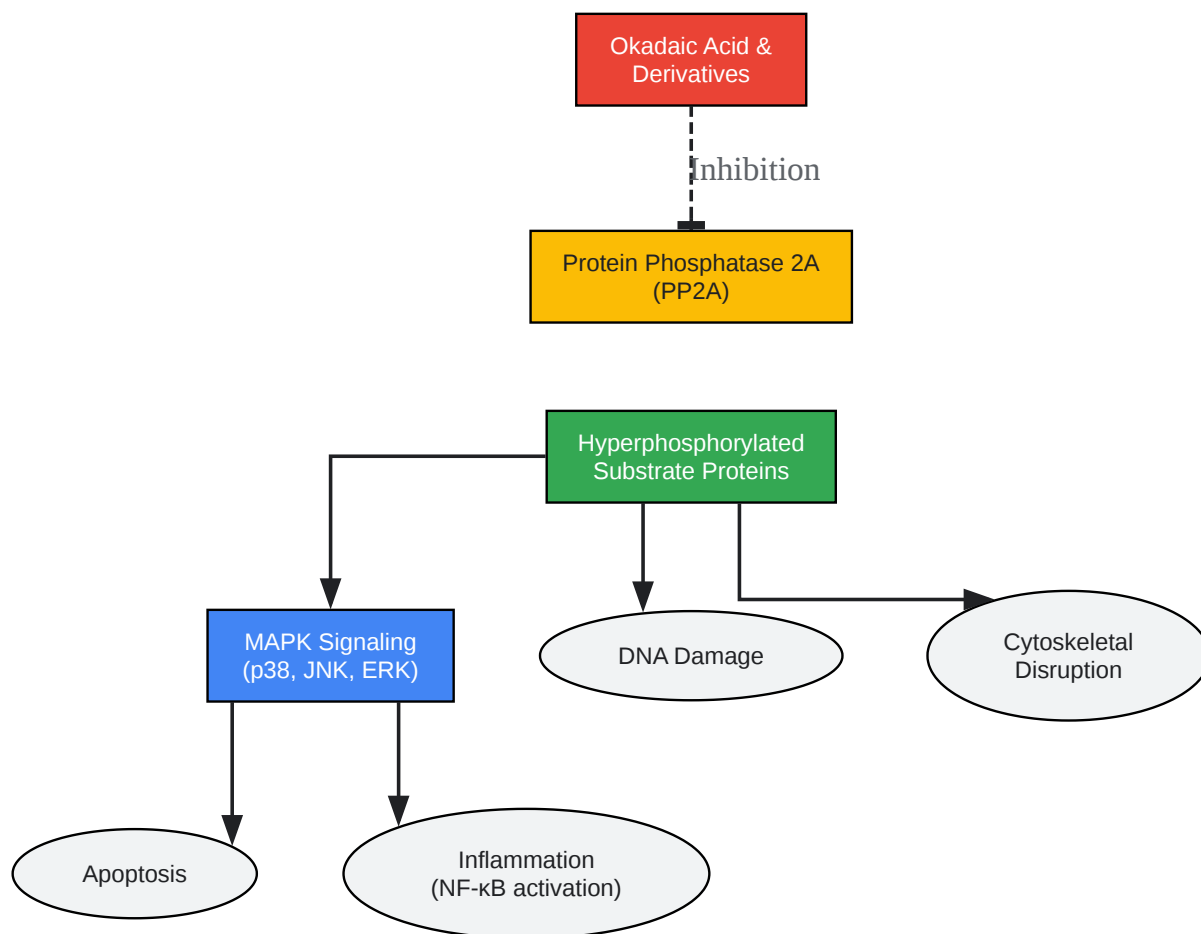
Dinophysistoxin-2 (DTX-2)	Sw480	MTT	187.2	12h	[4]
Okadaic Acid (OA)	Sw620	MTT	137.8	12h	[4]
Dinophysistoxin-1 (DTX-1)	Sw620	MTT	192.9	12h	[4]
Dinophysistoxin-2 (DTX-2)	Sw620	MTT	202.9	12h	[4]
Okadaic Acid (OA)	U-937	Not Specified	100	Not Reported	[6][16]
Calyculin A	HL60, HL60/ADR, K562	Not Specified	More potent than OA	Not Reported	[17]

Protein Phosphatase 2A (PP2A) Inhibition Data (IC50 Values)

Toxin	Enzyme Source	IC50 (nM)	Reference
Okadaic Acid (OA)	Recombinant Human PP2A	0.095	[18]
Dinophysistoxin-1 (DTX-1)	Recombinant Human PP2A	0.104	[18]
Okadaic Acid (OA)	Not Specified	0.1 - 0.3	[5]
Dinophysistoxin-1 (DTX-1)	Not Specified	~0.9 (relative to OA)	[7]
Dinophysistoxin-2 (DTX-2)	Not Specified	~0.6 (relative to OA)	[7]
Calyculin A	Catalytic Subunit of Type-2A Phosphatase	0.5 - 1	[19]

Signaling Pathways and Experimental Workflows

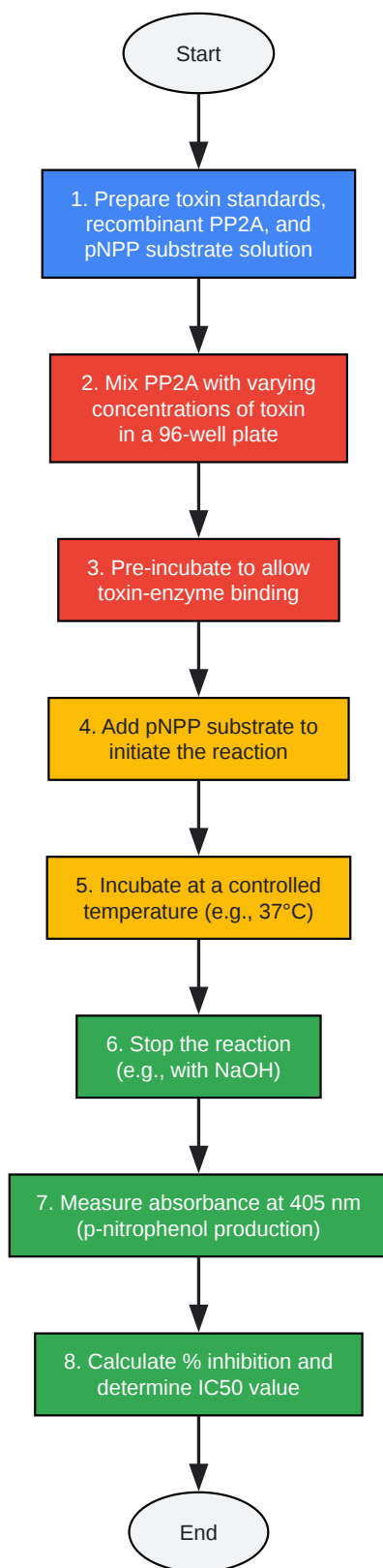
The following diagrams illustrate the key signaling pathways affected by Okadaic acid and its derivatives, as well as generalized workflows for common experimental protocols used in their toxicological assessment.



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Caption: Okadaic Acid Signaling Pathway





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